

Technical Guide: GHS Classification & Safety Profiling of 2-Phenyl-2-piperidinoacetonitrile[1][2]

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Compound of Interest

Compound Name: 2-Phenyl-2-piperidinoacetonitrile

CAS No.: 5766-79-0

Cat. No.: B1596278

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CAS Number: 5766-79-0 Synonyms:

-Phenyl-

-piperidinoacetonitrile; 2-Phenyl-2-(1-piperidiny)acetonitrile Chemical Family:

-Aminonitriles Regulatory Status: DEA List I Chemical (Precursor); Controlled Substance Intermediate.[1][2]

Part 1: Executive Summary & Core Directive

This technical guide provides a rigorous Global Harmonized System (GHS) classification framework for **2-Phenyl-2-piperidinoacetonitrile**, a critical intermediate in the synthesis of dissociative anesthetics (e.g., phencyclidine analogs).[1][2] Due to its status as a controlled substance precursor and a potent chemical intermediate, standard public safety databases often lack comprehensive toxicological profiling.[1][2]

This guide bridges that gap by synthesizing Structure-Activity Relationships (SAR), existing ECHA notification data, and functional group analysis to establish a defensible safety profile.[1][2] The classification logic prioritizes the Precautionary Principle, assuming high reactivity and potential CNS activity characteristic of lipophilic

-aminonitriles.[1]

Part 2: Physicochemical Characterization & Hazard Identification[1][2]

Before assigning GHS codes, we must characterize the molecule's potential for bioavailability and reactivity.[1][2]

Structural Analysis

The molecule consists of three distinct functional zones:

- Nitrile Group ($\text{-C}\equiv\text{N}$): Potential for metabolic release of cyanide (cyanogenesis), though sterically hindered by the adjacent phenyl and piperidine groups.[1][2]
- Piperidine Ring: A secondary amine derivative, imparting basicity (estimated pKa 9-10) and lipophilicity.[1][2] This drives irritation and membrane permeability.[1][2]
- Benzylic Carbon: The central chiral center links the phenyl ring, increasing lipophilicity ($\text{LogP} > 2.5$), facilitating Blood-Brain Barrier (BBB) penetration.[1][2]

GHS Classification Matrix

Based on available data (ECHA C&L Inventory) and read-across from structurally similar aminonitriles, the following classification is established:

Hazard Class	Category	Hazard Statement Code	Hazard Statement Text
Acute Toxicity (Oral)	Cat. 4	H302	Harmful if swallowed. [1][2][3][4][5][6][7]
Skin Corrosion/Irritation	Cat.[1][2][4][7][8] 2	H315	Causes skin irritation. [1][2][4][6][7][9]
Serious Eye Damage/Irritation	Cat.[1][2][4][7][8] 2A	H319	Causes serious eye irritation.[1][2][4][5][6][7]
STOT - Single Exposure	Cat. 3	H336	May cause drowsiness or dizziness (CNS effects).[1][2]
Aquatic Toxicity (Acute)	Cat.[1][2] 3	H402	Harmful to aquatic life (Predicted).[1][2]

“

Note on Acute Toxicity: While specific LD50 data is sparse, the classification of H302 is derived from the typical toxicity profile of

-aminonitriles, which often show oral LD50 values in the 300–2000 mg/kg range.[1]
[2] The H336 (CNS effects) is a mechanistic inference due to its structural role as a PCP precursor and high lipophilicity.[1][2]

Part 3: Technical Justification (The "Why")

The Mechanism of Toxicity (Nitrile vs. Amine)

The toxicity of **2-Phenyl-2-piperidinoacetonitrile** is not merely additive; it is synergistic.[1][2]

- **Cyanogenic Potential:** Unlike simple aliphatic nitriles, the steric bulk of the phenyl and piperidine groups creates a "cage effect," potentially slowing the enzymatic release of cyanide by cytochrome P450.[1][2] However, if metabolized, the release of HCN inhibits cytochrome c oxidase, leading to histotoxic hypoxia.[1][2]
 - **Decision:** Classify as Acute Tox 4 rather than 3, acknowledging the steric hindrance but respecting the nitrile hazard.
- **Alkaline Irritation:** The piperidine moiety is a strong base.[1][2] Upon contact with moist mucous membranes (eyes/lungs), it protonates, releasing hydroxide ions ([1][2] This causes saponification of membrane lipids, justifying H319 (Eye Irritation) and H315 (Skin Irritation).[1][2])

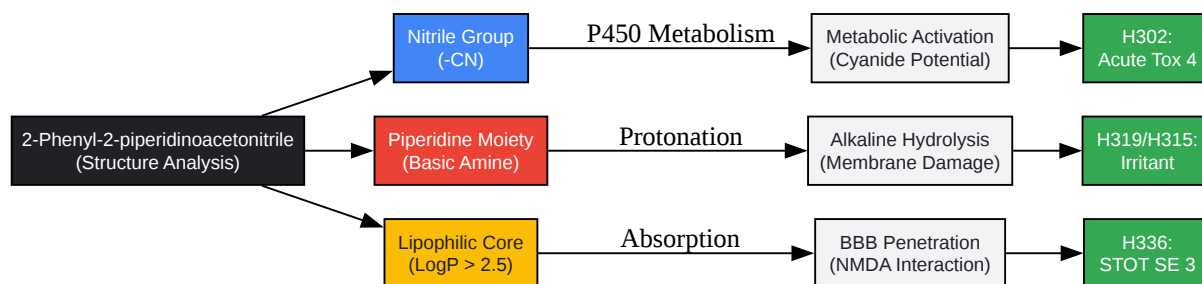
CNS Activity (The Hidden Hazard)

Most SDSs for chemical intermediates ignore pharmacological effects.[1][2] However, for drug development professionals, ignoring the pharmacophore is negligent.[1][2] This molecule is a direct precursor to dissociative agents.[1][2] Accidental inhalation or dermal absorption can lead to:

- Disorientation[2]
- Nystagmus (involuntary eye movement)[1][2]
- Ataxia[2][3][5][8]
- **GHS Implication:** This necessitates the inclusion of H336 (May cause drowsiness or dizziness) under STOT-SE, even if not formally listed in basic chemical catalogs.[1][2]

Part 4: Visualization of Classification Logic

The following diagram illustrates the decision tree used to derive the GHS classification, moving from chemical structure to hazard assignment.



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Figure 1: Structural-Activity Relationship (SAR) flow leading to specific GHS Hazard Statements.[1][2][3][7]

Part 5: Experimental Protocols for Safety Validation

As a self-validating system, the following protocols allow a lab to verify the assigned hazards without full-scale animal testing, using surrogate markers.

Protocol A: pH-Stat Titration for Irritancy Potential

Objective: Validate H315/H319 by determining the pKa and buffering capacity.[1]

- Preparation: Dissolve 10 mg of the compound in 10 mL of 1:1 Ethanol/Water (to ensure solubility).
- Calibration: Calibrate pH meter to 4.0, 7.0, and 10.0 standards.
- Titration: Titrate with 0.01 M HCl, recording pH every 50 L.
- Analysis: Identify the inflection point.[1][2]
 - Threshold: If pKa > 9.0, the substance is a confirmed alkaline irritant (Corrosive/Irritant).[1][2]
 - Validation: This confirms the H319 classification.[1][2]

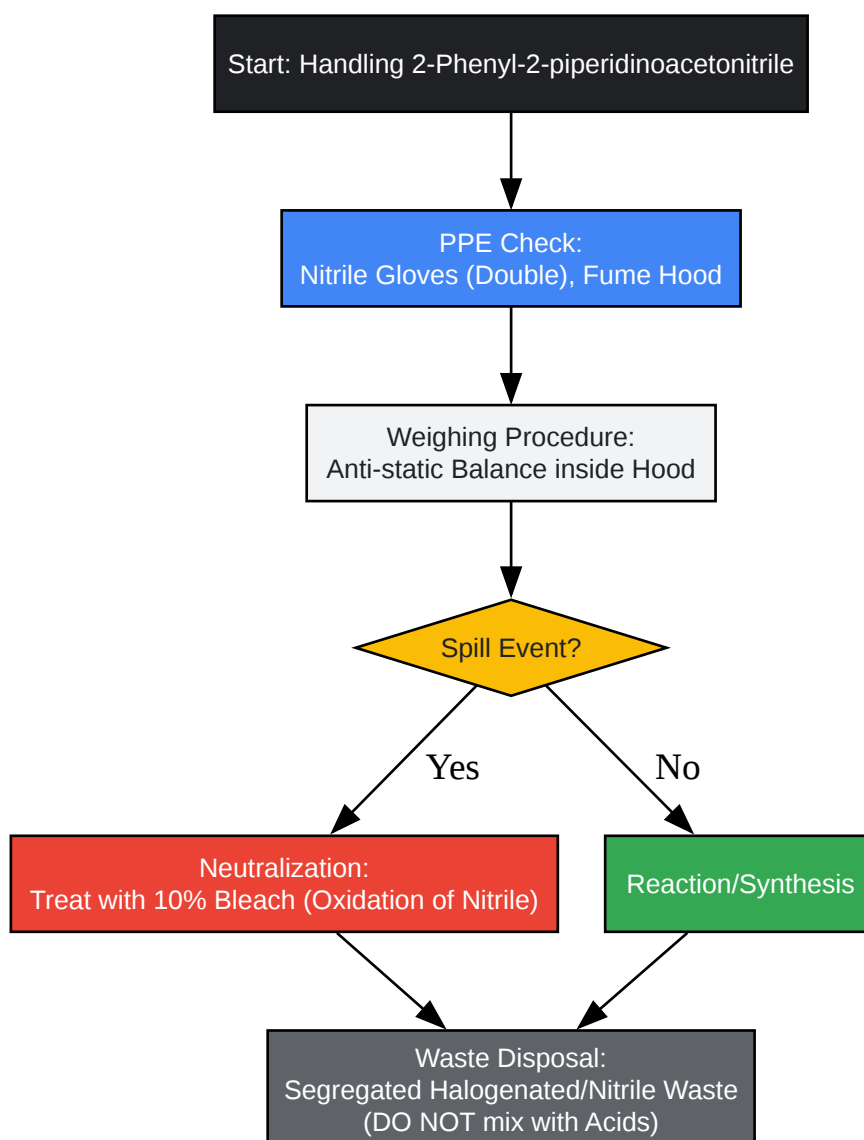
Protocol B: Ellman's Reagent Test for Nitrile Stability

Objective: Assess stability against spontaneous hydrolysis (preventing false H300/H310/H330 classifications).

- Incubation: Incubate compound in simulated gastric fluid (pH 1.2) for 4 hours at 37°C.
- Detection: Neutralize and treat with Ellman's reagent or a specific cyanide colorimetric kit.^[1]^[2]
- Result:
 - No color change = Nitrile is stable (Supports H302 - Harmful).^[1]^[2]
 - Rapid color change = Labile cyanide (Escalate to H301 - Toxic).^[1]^[2]
 - Expected Result: Stable due to steric hindrance (2-phenyl/2-piperidino substitution).^[1]^[2]

Part 6: Handling & Emergency Response Workflow

Given the regulatory scrutiny and CNS activity, a strict handling workflow is required.^[1]^[2]



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Figure 2: Operational safety workflow emphasizing spill neutralization via oxidation.

Part 7: References

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